

Introduction: The Role of 4-Aminocyclohexanone Hydrochloride in Research and Development

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Compound of Interest

Compound Name: 4-Aminocyclohexanone hydrochloride

Cat. No.: B1372236

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4-Aminocyclohexanone hydrochloride is a bifunctional molecule featuring both a ketone and a primary amine, making it a valuable intermediate in organic and medicinal chemistry.^{[1][2]} Its utility spans the synthesis of diverse chemical entities, including heterocyclic compounds, dyes, and catalysts, and it serves as a critical building block for various active pharmaceutical ingredients (APIs).^[1] The hydrochloride salt form enhances the compound's water solubility and stability compared to the free base, which is a common strategy in drug development to improve physicochemical properties.^{[3][4]} However, the inherent reactivity of its functional groups and the hygroscopic nature of the salt necessitate a thorough understanding of its stability profile to ensure its quality, purity, and performance in sensitive applications.

This guide provides a comprehensive overview of the factors influencing the stability of **4-aminocyclohexanone hydrochloride** and outlines field-proven best practices for its storage and handling. It is intended for researchers, chemists, and quality control professionals who rely on the integrity of this reagent for reproducible and successful outcomes.

Physicochemical Properties and Inherent Stability Risks

Understanding the fundamental properties of **4-aminocyclohexanone hydrochloride** is the first step in designing an effective stability and storage protocol. The molecule's structure

presents several potential points of vulnerability.

Table 1: Key Physicochemical Properties of **4-Aminocyclohexanone Hydrochloride**

| Property | Value | Source(s) |
|------------------|---|-----------|
| Chemical Formula | C ₆ H ₁₂ CINO | [1][5][6] |
| Molecular Weight | 149.62 g/mol | [5][6][7] |
| Appearance | White crystals or crystalline powder | [1] |
| Melting Point | ~205 °C (with decomposition) | [1] |
| Solubility | Soluble in water; poor solubility in organic solvents | [1] |

The primary stability concerns stem from its functional groups and its nature as a hydrochloride salt:

- **Hygroscopicity:** As a salt, **4-aminocyclohexanone hydrochloride** is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[8][9] This is a critical factor, as the presence of water can initiate degradation pathways, affect the physical state of the powder, and compromise weighing accuracy.[10][11]
- **Oxidation:** The primary amine group can be susceptible to oxidation, particularly when exposed to air over long periods.[1] This can lead to the formation of colored impurities and a decrease in purity.
- **pH Sensitivity:** While stable in acidic conditions, amine salts can be neutralized by bases to release the free amine.[12] The free amine is generally less stable and more reactive than its protonated salt form.
- **Photostability:** Compounds containing carbonyl (ketone) and amino groups can be susceptible to degradation upon exposure to UV or visible light.[13][14] Photodegradation can lead to complex impurity profiles and loss of potency.[14]

Potential Degradation Pathways

While specific degradation pathways for this molecule are not extensively published, based on its structure, several mechanisms can be postulated. Understanding these potential routes is crucial for developing targeted analytical methods to monitor stability.

- Self-Condensation/Polymerization: Under certain conditions (e.g., heat, presence of base), the amine of one molecule could react with the ketone of another, leading to aldol-type condensation reactions and the formation of oligomeric or polymeric impurities.
- Hydrolysis: Although the core structure is robust, absorbed moisture can act as a medium for other reactions or affect the solid-state properties of the material.[\[9\]](#)
- Oxidative Degradation: The amine can be oxidized, potentially forming nitroso or other related impurities, which are often colored.

The following diagram illustrates the logical relationship between environmental factors and potential degradation.

Caption: Relationship between environmental factors and degradation of 4-aminocyclohexanone HCl.

Recommended Storage and Handling Conditions

Based on the compound's chemical nature, a multi-faceted approach to storage is required to maintain its integrity. The following conditions are synthesized from manufacturer safety data sheets and general chemical principles for amine hydrochlorides.[\[8\]](#)[\[9\]](#)[\[15\]](#)[\[16\]](#)

Table 2: Recommended Storage and Handling Protocols

| Parameter | Recommendation | Rationale & Causality |
|-------------|---|--|
| Temperature | Store at room temperature (20-25°C). ^[17] Some suppliers recommend 2-8°C for long-term storage. ^[18] | Avoids accelerating thermal degradation. ^[1] While refrigeration is an option, ensure the container is brought to room temperature before opening to prevent water condensation on the cold powder. |
| Atmosphere | Store under an inert atmosphere (e.g., Argon or Nitrogen). ^{[5][8]} | Minimizes exposure to atmospheric oxygen and moisture, thereby preventing oxidative degradation and hydrolysis. ^{[1][9]} |
| Moisture | Keep in a dry, well-ventilated place. ^{[7][8][19]} Use tightly sealed containers. ^{[8][15]} | The compound is hygroscopic. ^[8] Moisture absorption can lead to caking, inaccurate weighing, and chemical degradation. |
| Light | Protect from light. | Prevents potential photodegradation, which can be a concern for molecules with carbonyl and amino functionalities. ^[14] |
| Container | Use original, tightly sealed, and properly labeled containers. ^[8] Compatible materials include glass and high-density polyethylene (HDPE). ^[9] | Prevents contamination and accidental misuse. Ensures container material does not react with the compound. |
| Handling | Handle in a well-ventilated area or fume hood. ^[1] Wear appropriate PPE (gloves, | The compound may cause skin, eye, and respiratory irritation. ^{[6][8][15]} |

safety glasses).[1][15] Avoid generating dust.[8]

Protocol for a Self-Validating Stability Study

To empirically determine the stability of a specific batch of **4-aminocyclohexanone hydrochloride** under defined conditions, a formal stability study is essential. This protocol is based on principles outlined in ICH guidelines (Q1A for stability and Q1B for photostability) and serves as a self-validating system by comparing stressed samples against a control.[20][21]

Objective

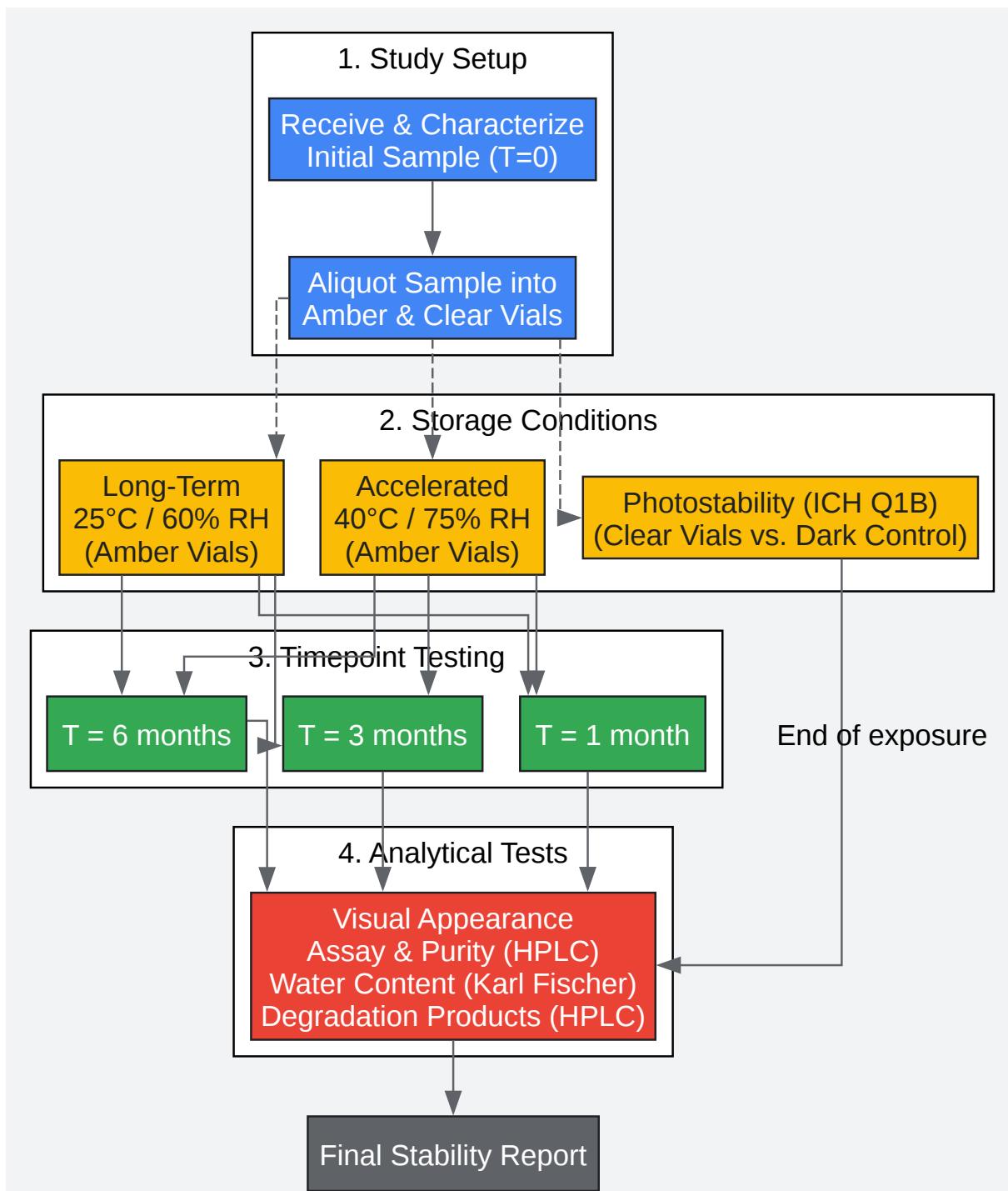
To assess the impact of temperature, humidity, and light on the purity and physical state of **4-aminocyclohexanone hydrochloride** over time.

Materials and Equipment

- **4-Aminocyclohexanone hydrochloride** (single batch)
- Climate-controlled stability chambers (e.g., 25°C/60% RH, 40°C/75% RH)
- Photostability chamber with UV-A and visible light sources
- Amber and clear glass vials with inert caps
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV)
- Karl Fischer titrator for water content analysis
- Analytical balance
- pH meter

Experimental Workflow

The diagram below outlines the workflow for the stability study.



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Caption: Workflow for a comprehensive stability study of 4-aminocyclohexanone HCl.

Step-by-Step Methodology

- Initial Analysis (T=0):
 - Perform a complete analysis of the starting material. This is the baseline control.
 - Tests: Visual appearance, HPLC assay and purity, water content by Karl Fischer, and identification of any existing impurities. This initial data validates the starting quality.
- Sample Preparation:
 - Aliquot approximately 500 mg of the compound into multiple amber glass vials for thermal stability studies.
 - For the photostability study, place samples in chemically inert, transparent containers (e.g., clear glass vials) and also prepare a dark control by wrapping an identical vial in aluminum foil.[\[20\]](#)
- Storage:
 - Place the amber vials into designated stability chambers:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Place the clear vials and the dark control into the photostability chamber, exposing them to a standardized light source as per ICH Q1B guidelines.
- Timepoint Pulls and Analysis:
 - At designated time points (e.g., 1, 3, 6 months for thermal stability; after the defined exposure period for photostability), pull one vial from each condition.
 - Allow the vial to equilibrate to room temperature before opening.
 - Perform the full suite of analytical tests as done at T=0.
- Data Evaluation:

- Compare the results from each time point to the T=0 data.
- Purity: Use HPLC to quantify the parent compound and any new peaks that appear. A significant decrease in the main peak area or an increase in total impurities indicates degradation.
- Water Content: An increase in water content confirms hygroscopicity under the tested conditions.
- Appearance: Note any changes in color (e.g., yellowing) or physical state (e.g., clumping, deliquescence).
- Causality: The comparison between different conditions allows for determining the cause of degradation. For example, if degradation is significantly faster at 40°C/75% RH than at 25°C/60% RH, it points to thermal and/or hydrolytic instability. If the light-exposed sample degrades while the dark control remains stable, it confirms photosensitivity.

Conclusion

4-Aminocyclohexanone hydrochloride is a robust and highly useful synthetic intermediate, but its long-term stability is critically dependent on proper storage and handling. The primary risks to its purity are moisture absorption due to its hygroscopic nature and potential oxidation of the amine functionality. By implementing a storage strategy that emphasizes a dry, inert, and dark environment, researchers can significantly mitigate these risks. For critical applications, particularly in GMP environments, conducting a formal stability study as outlined provides the necessary empirical data to establish appropriate shelf-life and re-test dates, ensuring the continued quality and reliability of this important chemical building block.

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References

- 1. chembk.com [chembk.com]

- 2. 4-AMINOCYCLOHEXANONE | 87976-86-1 [chemicalbook.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Hydrochloride Salt of the GABAkine KRM-II-81 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 675112-40-0|4-Aminocyclohexanone hydrochloride|BLD Pharm [bldpharm.com]
- 6. 4-Aminocyclohexanone Hydrochloride | C6H12ClNO | CID 42614597 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS 675112-40-0 | 4-Aminocyclohexanone hydrochloride - Synblock [synblock.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. diplomatacomercial.com [diplomatacomercial.com]
- 10. researchgate.net [researchgate.net]
- 11. fctemis.org [fctemis.org]
- 12. researchgate.net [researchgate.net]
- 13. 6-Aminoquinolones: photostability, cellular distribution and phototoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 15. tcichemicals.com [tcichemicals.com]
- 16. diplomatacomercial.com [diplomatacomercial.com]
- 17. pdf.benchchem.com [pdf.benchchem.com]
- 18. cleanchemlab.com [cleanchemlab.com]
- 19. fishersci.com [fishersci.com]
- 20. database.ich.org [database.ich.org]
- 21. ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
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